

An In-depth Technical Guide to Ganoderic Acid H (12-Acetoxyganoderic acid D)

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Compound of Interest

Compound Name: 12-Acetoxyganoderic acid D

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of Ganoderic Acid H. The information presented herein is intended to support research and development efforts in the fields of pharmacology and medicinal chemistry. For clarity, this document will refer to the compound as Ganoderic Acid H, though it is sometimes referred to in commercial contexts as **12-Acetoxyganoderic acid D**.

Chemical Structure and Properties

Ganoderic Acid H is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*. Its complex structure is characterized by a pentacyclic triterpene skeleton with multiple functional groups, which contribute to its biological activities.

Table 1: Chemical Identifiers and Properties of Ganoderic Acid H

Property	Value	Reference(s)
IUPAC Name	6-(12-acetyloxy-3-hydroxy-4,4,10,13,14-pentamethyl-7,11,15-trioxo-1,2,3,5,6,12,16,17-octahydrocyclopenta[a]phenanthren-17-yl)-2-methyl-4-oxoheptanoic acid	[1]
Synonyms	Ganoderic acid C, 12-Acetoxyganoderic acid D	[2]
CAS Number	98665-19-1	[2]
Molecular Formula	C ₃₂ H ₄₄ O ₉	[1]
Molecular Weight	572.7 g/mol	[1]
Physical Description	White to beige crystalline solid/powder.	[2]
Melting Point	Not specified in the available literature.	
Solubility	Soluble in Dimethyl sulfoxide (DMSO).	[3]
λ _{max}	255 nm	[4]
SMILES	<chem>CC(CC(=O)CC(C)C(=O)O)C1CC(=O)C2(C1(C(C(=O)C3=C2C(=O)CC4C3(CCC(C4(C)C)O)C)OC(=O)C)C)C</chem>	[1]
InChI Key	YCXUCEXEMJPDRZ-UHFFFAOYSA-N	[1]

Table 2: Spectroscopic Data for Ganoderic Acid H

Spectroscopic Data	Details	Reference(s)
¹ H NMR	Specific peak assignments are not fully detailed in the available literature but are used for identification in conjunction with other ganoderic acids.	[5]
Mass Spectrometry	Identification is confirmed through mass spectrometry, often in combination with liquid chromatography (LC-MS).	[6][7]

Biological Activities and Signaling Pathways

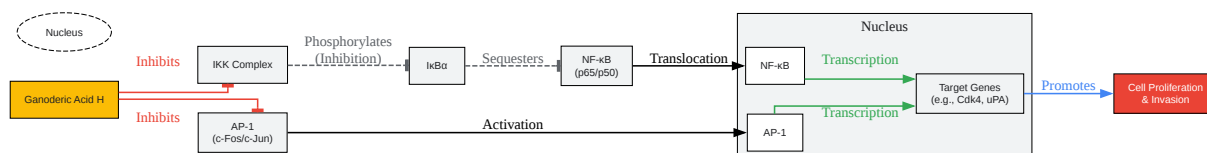
Ganoderic Acid H has been shown to exhibit a range of biological activities, making it a compound of interest for therapeutic development.

Table 3: Summary of Biological Activities of Ganoderic Acid H

Activity	Description	IC ₅₀ /Effective Concentration	Reference(s)
Anti-cancer	Suppresses growth, colony formation, and invasive behavior of MDA-MB-231 breast cancer cells.	Concentration-dependent	[4]
Antiviral	Inhibits HIV-1 protease.	200 μ M	[4]
Enzyme Inhibition	Inhibits angiotensin-converting enzyme (ACE).	26 μ M	[4]
Antinociceptive	Inhibits acetic acid-induced writhing in mice.	1, 3, and 5 mg/kg (in vivo)	[4]

Mechanism of Action: Modulation of AP-1 and NF- κ B Signaling

A key mechanism through which Ganoderic Acid H exerts its anti-cancer effects is by modulating the activity of transcription factors AP-1 (Activator Protein-1) and NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells).[\[8\]](#) These signaling pathways are crucial regulators of cellular processes such as proliferation, invasion, and apoptosis. In many cancers, these pathways are constitutively active, promoting tumor growth and metastasis. Ganoderic Acid H has been shown to inhibit these pathways, leading to the downregulation of genes involved in cancer progression.[\[8\]](#)



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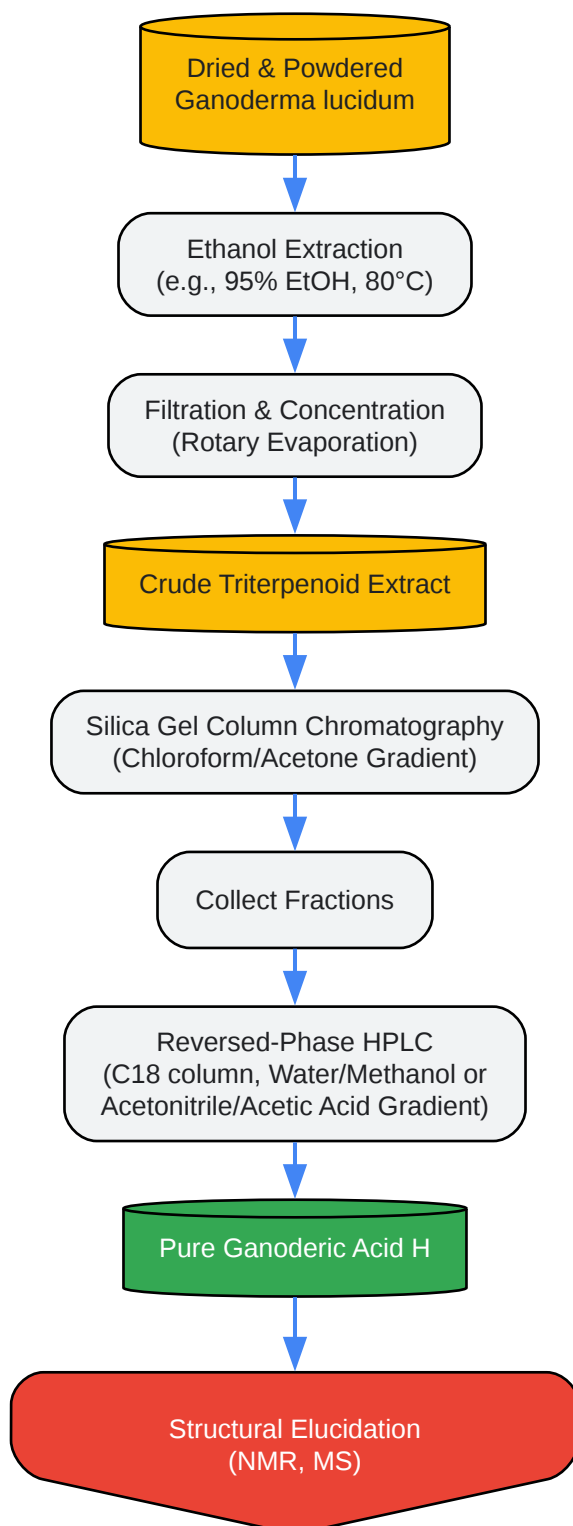
Ganoderic Acid H Signaling Pathway

Experimental Protocols

The following section outlines general methodologies for the isolation, purification, and analysis of Ganoderic Acid H, based on established procedures for ganoderic acids.

Isolation and Purification of Ganoderic Acid H

Ganoderic Acid H is typically isolated from the fruiting bodies of *Ganoderma lucidum*. The process involves solvent extraction followed by chromatographic purification.



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Isolation and Purification Workflow

Protocol Outline:

- **Extraction:** The dried and powdered fruiting bodies of *G. lucidum* are extracted with 95% ethanol at elevated temperatures (e.g., 80°C) multiple times to ensure a high yield.^[6]
- **Concentration:** The resulting ethanol extracts are combined and concentrated under reduced pressure using a rotary evaporator to yield a crude extract.^[6]
- **Column Chromatography:** The crude extract is subjected to silica gel column chromatography, eluting with a gradient of chloroform and acetone.^[6]
- **Reversed-Phase HPLC:** Fractions containing Ganoderic Acid H are further purified by reversed-phase high-performance liquid chromatography (HPLC) on a C18 column using a water/methanol or acetonitrile/acetic acid gradient.^{[5][6]}
- **Structural Elucidation:** The purity and structure of the isolated compound are confirmed by spectroscopic methods, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).^[6]

Analytical Methodology: LC-MS

Liquid chromatography-mass spectrometry (LC-MS) is a powerful technique for the identification and quantification of Ganoderic Acid H in complex mixtures.

- **Chromatographic Separation:** A C18 column is typically used with a gradient solvent system, such as acetonitrile and 0.1% aqueous acetic acid.^[6]
- **Mass Spectrometry Detection:** Mass spectrometry, often with electrospray ionization (ESI) or atmospheric pressure chemical ionization (APCI), is used for detection. In negative ion mode, Ganoderic Acid H will typically show a deprotonated molecule $[M-H]^-$.^[7]

Biological Assay Protocol: Anti-Invasion Assay (Boyden Chamber Assay)

This protocol provides a general framework for assessing the anti-invasive properties of Ganoderic Acid H on cancer cells.

- **Cell Culture:** Culture MDA-MB-231 breast cancer cells in an appropriate medium.

- **Chamber Preparation:** Use a Boyden chamber with a porous membrane (e.g., 8 μm pores) coated with a basement membrane extract (e.g., Matrigel).
- **Cell Seeding:** Seed the cancer cells in the upper chamber in a serum-free medium containing various concentrations of Ganoderic Acid H.
- **Chemoattractant:** Add a medium containing a chemoattractant (e.g., fetal bovine serum) to the lower chamber.
- **Incubation:** Incubate the chamber for a sufficient time (e.g., 24-48 hours) to allow for cell invasion.
- **Analysis:** Remove non-invading cells from the upper surface of the membrane. Fix and stain the invading cells on the lower surface.
- **Quantification:** Count the number of invading cells under a microscope. A reduction in the number of stained cells in the Ganoderic Acid H-treated groups compared to the control indicates an anti-invasive effect.

Conclusion

Ganoderic Acid H is a promising bioactive triterpenoid from *Ganoderma lucidum* with demonstrated anti-cancer, antiviral, and enzyme-inhibitory activities. Its mechanism of action, particularly the modulation of the AP-1 and NF- κ B signaling pathways, provides a strong rationale for its further investigation as a potential therapeutic agent. The experimental protocols outlined in this guide offer a foundation for researchers to isolate, identify, and evaluate the biological effects of this compound. Further studies are warranted to fully elucidate its therapeutic potential and to establish a more comprehensive profile of its physical and chemical properties.

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